Piperidine-3-Carboxamide Derivatives in Drug Discovery: A Comprehensive Technical Guide

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Compound of Interest

Compound Name:	*N-(Cyclopropylmethyl)piperidine-3-carboxamide*
Cat. No.:	*B13173788*

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Executive Summary

The pursuit of novel chemical entities in drug discovery heavily relies on privileged scaffolds that offer metabolic stability, synthetic tractability, and precise spatial geometry. The piperidine-3-carboxamide (P3C) motif has emerged as a highly versatile chiral scaffold in medicinal chemistry[1]. Unlike its 4-substituted regioisomers, the 3-carboxamide functional group provides a unique dihedral angle that facilitates complex hydrogen-bonding networks, making it an ideal pharmacophore core for targeting kinases, proteases, and complex phenotypic pathways like cellular senescence[2].

This technical whitepaper synthesizes recent breakthroughs in the application of P3C derivatives, detailing their structural biology, mechanistic pathways, and the self-validating experimental protocols used to evaluate their efficacy.

Structural Biology & Pharmacophore Rationalization

The efficacy of P3C derivatives is fundamentally driven by their 3D conformational space. Protected precursors, such as 1-N-Boc-piperidine-3-carboxamide, are widely utilized as

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foundational building blocks because the Boc-protection stabilizes the secondary amine during the diversification of the carboxamide and N-aryl substituents[3].

The Strict Causality of Regioisomerism

In structure-activity relationship (SAR) studies, the spatial arrangement of the P3C ring is non-negotiable. For instance, in the development of antimelanoma agents, shifting the carboxamide group from the 3-position to the 4-position (piperidine-4-carboxamide) completely abolishes biological activity[2]. Furthermore, reducing the 6-membered piperidine ring to a 5-membered pyrrolidine or 4-membered azetidine drastically decreases potency (IC50 shifting from sub-micromolar to >20 μM)[2]. This proves that the specific steric bulk and the vector of the hydrogen-bond acceptor (the carbonyl group) in the 3-position are strictly required to satisfy the binding pocket's geometry.

Kinase Binding: The DFG-Shift Mechanism

In kinase inhibition, P3C derivatives demonstrate exceptional target selectivity. When bound to Anaplastic Lymphoma Kinase (ALK), a specific piperidine carboxamide inhibitor (IC50 = 0.174 μM) induces an unusual DFG-shifted conformation within the kinase domain[4]. This conformational rearrangement exposes an extended hydrophobic pocket that is not accessible in related kinases like IGF1R, thereby granting the P3C derivative high selectivity and reducing off-target toxicity[4].

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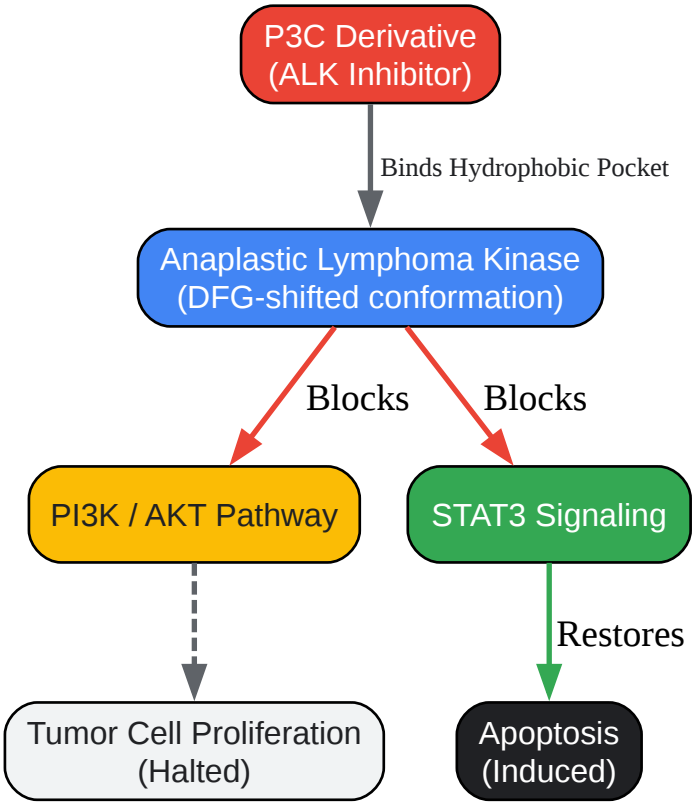

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Mechanism of P3C-derived ALK inhibitors blocking tumor proliferation pathways.

Therapeutic Applications

Oncology: Senescence-Inducing Phenotypic Agents

Cellular senescence is a state of irreversible cell cycle arrest accompanied by distinct morphological changes. Unlike rapid apoptosis, inducing premature senescence in tumors offers a durable therapeutic blockade. Through High-Throughput/High-Content Screening (HTS/HCS), N-arylpiperidine-3-carboxamide derivatives were identified as potent senescence inducers in human A375 melanoma cells[2]. The optimized lead, Compound 54 (an S-isomer with a pyridine B-ring and pyrrole substitution), exhibited remarkable antimelanoma activity with an IC50 of 0.03 μM and an EC50 for senescence induction of 0.04 μM[2].

Oncology: Multi-Target Kinase Inhibition

Beyond ALK, benzothiazolyl piperidine-3-carboxamide derivatives have been engineered as multi-target inhibitors against Cyclin-Dependent Kinases (CDK2, CDK5, CDK6) and

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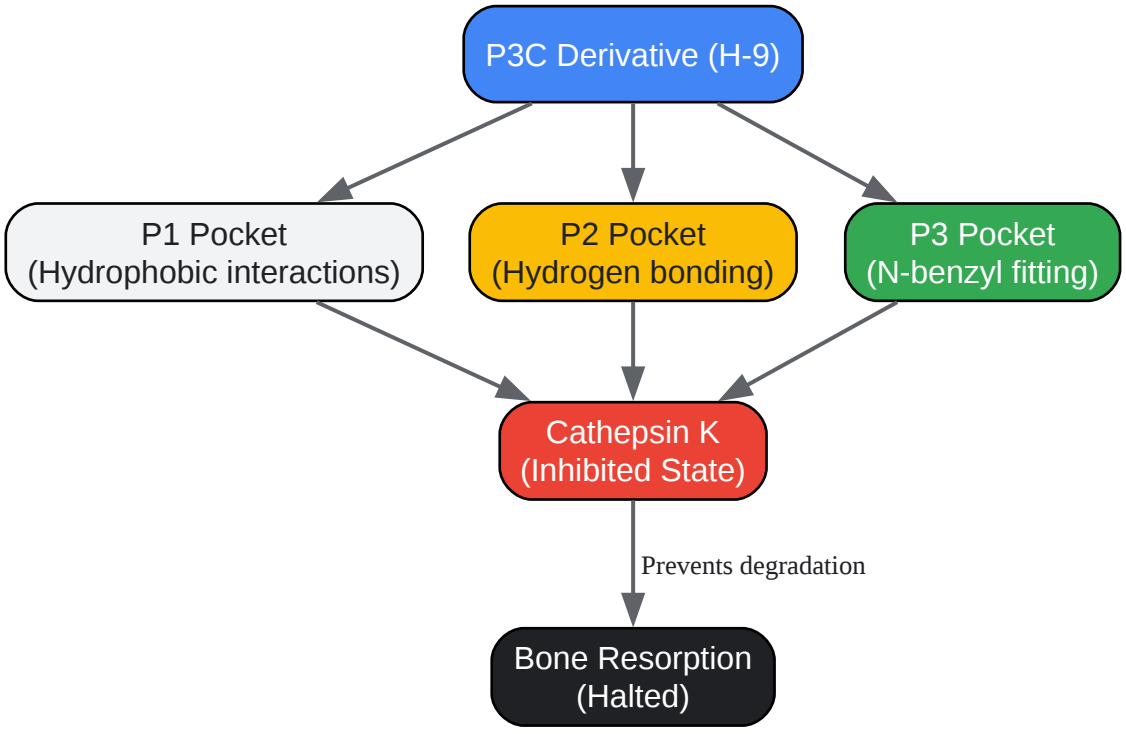
VEGFR2[5]. By introducing bulkier N-substitutions at the piperidine motif, researchers optimized the displacement of high-energy hydration sites within the kinase hinge region, achieving superior docking scores and interactions compared to reference inhibitors like SNS-032[5].

Bone Metabolic Diseases: Cathepsin K Inhibition

Cathepsin K (Cat K) is a cysteine protease critical for bone resorption, making it a prime target for osteoporosis. A novel series of P3C derivatives was synthesized, yielding Compound H-9, which demonstrated an IC50 of 0.08 μM against Cat K[6]. Molecular docking revealed that the P3C scaffold perfectly bridges the P1, P2, and P3 active pockets of the enzyme. In vivo, H-9 successfully increased bone mineral density in ovariectomized (OVX) osteoporosis mouse models, performing comparably to MIV-711, a clinical-stage inhibitor[6].



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Structural binding logic of P3C derivatives in the active pockets of Cathepsin K.

Quantitative Data: Activity Profiles

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The following table summarizes the quantitative pharmacological data of key P3C derivatives across different therapeutic targets, highlighting the structure-function causality.

Compound Designation	Primary Target / Mechanism	Potency (IC50 / EC50)	Key Structural Feature & Causality	Indication
Piperidine carboxamide 1	ALK Inhibition	IC50 = 0.174 μM	Induces DFG-shifted conformation to access hydrophobic pocket[4].	Lymphoma
Compound 54	Senescence Induction	IC50 = 0.03 μMEC50 = 0.04 μM	S-isomer with pyridine B-ring; satisfies 6-point pharmacophore[2].	Melanoma
Compound H-9	Cathepsin K Inhibition	IC50 = 0.08 μM	Carboxamide H-bonds in P2 pocket; N-benzyl fits P3 pocket[6].	Osteoporosis
Benzothiazolyl P3C (4b/4c)	CDK2/5/6 & VEGFR2	Multi-target (High Affinity)	Bulky N-substitution displaces hinge-region hydration sites[5].	Solid Tumors

Experimental Methodologies: Self-Validating Protocols

To ensure scientific integrity, the following protocols are designed as self-validating systems. Every step includes a mechanistic rationale to explain why the parameter is set, ensuring robust reproducibility.

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Protocol 1: High-Content Screening (HCS) for Senescence-Like Phenotypes

This protocol isolates compounds that induce senescence rather than acute cytotoxicity[2].

- Cell Seeding & Matrix Adhesion: Seed human melanoma A375 cells in 384-well optical bottom plates. Causality: Optical bottom plates are mandatory to prevent light scattering during automated high-content confocal imaging.
- Compound Administration: Treat cells with P3C derivatives (e.g., Compound 54) in a 10-point dose-response format.
- Incubation Dynamics (72 Hours): Incubate for exactly 3 days. Causality: Unlike apoptosis, which executes within 24 hours, cellular senescence requires sustained transcriptional reprogramming to manifest morphological hallmarks (enlarged cell size, flattened shape)[2].
- Validation Checkpoint (Self-Validation): Treat a control well with Doxorubicin. Doxorubicin is a topoisomerase II inhibitor known to induce DNA-damage-mediated senescence[2]. If the Doxorubicin well does not exhibit the target phenotype, the assay is voided.
- Algorithmic Segmentation: Image cells and apply a customized algorithm to quantify cell size, nucleus size, and cytoplasmic granularity[2]. Calculate the EC50 based on the population percentage exhibiting the senescence phenotype.

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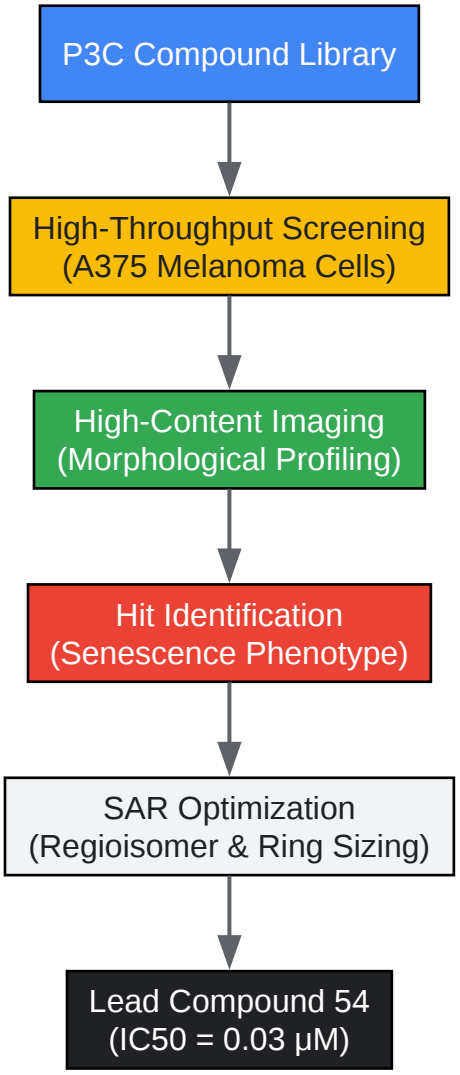

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HTS/HCS workflow for identifying senescence-inducing P3C derivatives.

Protocol 2: In Vitro Fluorogenic Cathepsin K Inhibition Assay

This protocol quantifies the anti-resorptive potential of P3C derivatives[6].

- Enzyme Activation: Pre-incubate recombinant human Cathepsin K in an activation buffer (pH 5.5) containing DTT. Causality: Cathepsin K is a cysteine protease; DTT maintains the active-site cysteine in a reduced, nucleophilic state, while the acidic pH mimics the osteoclast resorption lacuna.

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- Inhibitor Incubation: Add the P3C derivative (e.g., H-9) and incubate for 15 minutes.
- Substrate Introduction: Introduce the fluorogenic substrate Z-LR-AMC. Causality: The Leucine-Arginine (LR) dipeptide provides high specificity for Cat K's S2 and S1 sub-sites. Cleavage of the amide bond releases 7-amino-4-methylcoumarin (AMC), shifting the emission spectrum.
- Validation Checkpoint: Run a parallel assay using MIV-711 (a known Phase 2a Cat K inhibitor) to validate the dynamic range of the fluorescence reader[6].
- Kinetic Measurement: Measure fluorescence continuously (Excitation: 355 nm, Emission: 460 nm) to calculate the initial velocity (V0) and derive the IC50.

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